

# UC-781 hydrogel viscosity optimization

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## Compound Focus: UC-781

CAS No.: 178870-32-1

Cat. No.: S546217

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## Formulation Strategies & Data

The table below summarizes excipients and their functions from published UC-851 gel formulations to guide your development work [1].

Formulation Component	Concentration (% by weight)	Function/Purpose
<strong>Active Pharmaceutical Ingredient</strong>		
UC781 (micronized)	0.1% / 0.25%	NNRTI API (Antiviral agent) [1]
Tenofovir (TFV)	1.0%	NRTI API (For combination gels) [1]
<strong>Gelling &amp; Viscosity-Modifying Agents</strong>		
Carbomer 974P	0.6% - 1.93%	Primary gelling agent; provides structural viscosity and mucoadhesion [2] [1]
Hydroxyethylcellulose (HEC)	2.0% - 3.2%	Co-gelling agent; modifies viscosity and rheology [1]

Formulation Component	Concentration (% by weight)	Function/Purpose
Hydroxypropyl Methylcellulose (HPMC K15M/K100M)	Variable (as a blend)	Mucoadhesive polymer; provides sustained release [2]
Polycarbophil (PCP)	Variable (as a blend)	Highly mucoadhesive polymer; excellent water-absorbing capacity [2]
<b>Other Excipients</b>		
Glycerin	5.0%	Humectant [1]
Methylparaben / Propylparaben	0.15% / 0.05%	Preservative system [1]
Sodium Hydroxide / Hydrochloric Acid	QS to pH	pH adjustment (typically to 4.5 or 5.2) [1]
Purified Water	QS to 100%	Solvent / Vehicle [1]

## Troubleshooting Common UC-781 Hydrogel Issues

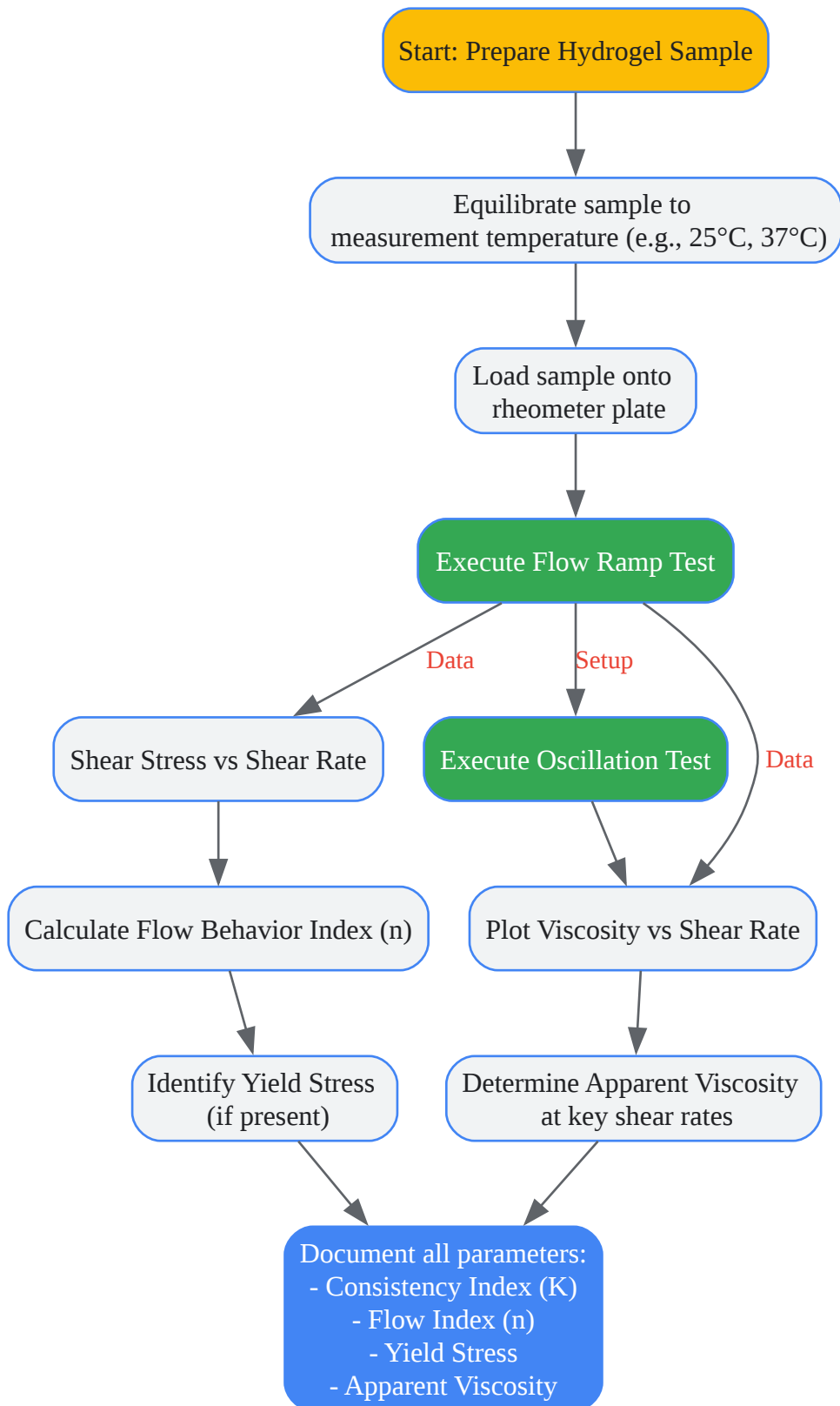
Here are answers to frequently encountered problems in hydrogel formulation:

- **Problem: Gel is too viscous, making it difficult to expel from an applicator.**
  - **Solution:** Reduce the concentration of the primary gelling agent (e.g., Carbomer 974P). The "spreading gels" (SG5.2, SG4.5) used a lower Carbomer concentration (0.6%) compared to the more viscous "bolus gels" (BG5.2, BG4.5 at ~1.9%) [1]. You can also incorporate shear-thinning polymers like HEC or HPMC to improve flow under pressure.
- **Problem: Gel is not viscous enough, leading to poor retention.**
  - **Solution:** Increase the concentration of Carbomer 974P or use a combination of mucoadhesive polymers. Research shows that blends of Polycarbophil and HPMC can provide higher mucoadhesiveness to mucosal tissues than either polymer alone, improving retention [2].
- **Problem: UC781 degrades rapidly in the aqueous gel matrix.**

- **Solution:** This is a known challenge. Several strategies can significantly improve stability [3]:
  - Use **antioxidants** (e.g., ascorbic acid) and **chelating agents** (e.g., EDTA) to suppress oxidative degradation.
  - **Deoxygenate** your stock solutions and finished gel during manufacturing.
  - Formulate **inclusion complexes** of UC781 with **sulfobutylether- $\beta$ -cyclodextrin (SBE- $\beta$ -CD)**. This has been shown to markedly improve the solubility and stability of UC781 in aqueous solutions.
- **Problem: Poor or inconsistent drug release profile.**
  - **Solution:** The choice and ratio of polymers directly control drug release. Gels based on Polycarbophil and HPMC have demonstrated a sustained, zero-order release pattern for other lipophilic compounds over 72 hours [2]. Ensure your gel has a uniform, homogeneous structure and characterize its rheological properties thoroughly.
- **Problem: Gel causes irritation or has poor user acceptability.**
  - **Solution:** Ensure the final product pH is within the physiologically acceptable range for the target tissue (e.g., vaginal pH is ~4.5). **Osmolality** is a critical safety factor, especially for rectal products. Hyperosmolar gels can cause epithelial damage and discomfort. Aim for an osmolality that is iso-osmolar with vaginal/rectal fluid [4].

## Experimental Protocol: Rheological Profiling

This workflow outlines the key steps for characterizing hydrogel viscosity and flow properties.



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**Objective:** To characterize the flow behavior and viscosity profile of a UC781 hydrogel under different shear conditions, simulating manufacturing, dispensing, and application.

### Materials & Equipment:

- Rheometer (cone-plate or parallel-plate geometry)
- Temperature-controlled water bath or Peltier plate
- Prepared UC781 hydrogel sample

### Procedure:

- **Sample Preparation:** Ensure the hydrogel is homogeneous. Avoid introducing air bubbles during handling.
- **Loading:** Load a sufficient aliquot of the gel onto the lower plate of the rheometer. Bring the upper geometry to the required measuring gap, trimming excess gel.
- **Equilibration:** Allow the sample to equilibrate at the test temperature (e.g., 25°C for storage, 37°C for application) for at least 5 minutes.
- **Flow Curve Analysis:**
  - Run a controlled shear rate ramp (e.g., from 0.1 to 100 s<sup>-1</sup>).
  - Record the resulting shear stress.
  - Fit the data to the **Power-Law (Ostwald-de Waele) model**: ( $\tau = K \cdot \dot{\gamma}^n$ ), where ( $\tau$ ) is shear stress, ( $K$ ) is the consistency index, ( $\dot{\gamma}$ ) is the shear rate, and ( $n$ ) is the flow behavior index.
  - A value of ( $n < 1$ ) indicates **pseudoplastic (shear-thinning)** behavior, which is desirable for topical gels.
- **Apparent Viscosity:** Calculate the apparent viscosity ( $\eta$ ) at specific, relevant shear rates (e.g., low shear for storage stability, high shear for application from a tube).

## Key Considerations for Development

- **Stability is Paramount:** UC781's instability in water is a major hurdle. The strategies mentioned in the troubleshooting section are not just optional but are critical to a successful formulation. Incorporating SBE- $\beta$ -CD and antioxidants from the beginning of development is highly recommended [3].
- **User Perceptibility Influences Adherence:** The physical sensations of using a gel (leakage, texture, smell) are now understood to be major factors in whether people will use it consistently. A gel that is too runny or too messy can lead to poor adherence, even if it is technically efficacious [5] [6].
- **The Formulation Defines Performance:** The gel is not just a simple vehicle. Its properties (viscosity, osmolality, pH) directly impact **drug release, tissue permeation, safety, and ultimately, bioactivity**

against HIV [1]. Comprehensive characterization is non-negotiable.

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